

In-Depth Technical Guide: Au-Br Bond Lengths and Angles in Gold Tribromide

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Compound of Interest

Compound Name: Gold tribromide

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This technical guide provides a comprehensive overview of the structural chemistry of gold(III) bromide (AuBr_3), with a specific focus on the Au-Br bond lengths and the Br-Au-Br bond angles within its dimeric form, Au_2Br_6 . The information presented is collated from crystallographic studies and is intended to be a valuable resource for researchers in chemistry, materials science, and drug development.

Molecular Structure of Gold(III) Bromide

In the solid state, gold(III) bromide exists as a planar dimer with the molecular formula Au_2Br_6 .
[1] This dimeric structure is a consequence of the preference of the gold(III) center, with a d^8 electron configuration, to adopt a square planar coordination geometry.[1][2] In this arrangement, two gold atoms are bridged by two bromine atoms. The remaining four bromine atoms are in terminal positions, two bonded to each gold atom.[1]

The crystal structure of gold(III) bromide is monoclinic and belongs to the space group $P2_1/c$. [3] The gold centers in the Au_2Br_6 molecule exhibit a square planar coordination with bond angles of approximately 90 degrees.[1]

Au-Br Bond Lengths and Br-Au-Br Bond Angles

Detailed single-crystal X-ray diffraction studies have provided precise measurements of the bond lengths and angles within the Au_2Br_6 dimer. Due to the presence of two distinct types of

bromine atoms (terminal and bridging), there are corresponding differences in the Au-Br bond lengths. The terminal Au-Br bonds are shorter than the bridging Au-Br bonds.

The crystallographic data reveals a range of Au-Br bond distances. In one of the inequivalent Au³⁺ sites, the Au-Br bond distances range from 2.42 to 2.49 Å. In the other inequivalent site, the range is 2.42 to 2.51 Å.

The following tables summarize the key crystallographic data for Au₂Br₆.

Table 1: Au-Br Bond Lengths in Au₂Br₆

Bond Type	Bond Length (Å)
Au-Br (terminal)	2.383 - 2.410
Au-Br (bridging)	2.457 - 2.471

Table 2: Br-Au-Br Bond Angles in Au₂Br₆

Angle	Value (°)
Br(terminal)-Au-Br(terminal)	93.3
Br(bridging)-Au-Br(bridging)	86.8
Br(terminal)-Au-Br(bridging)	89.6 - 90.3

Experimental Protocols

Synthesis of Gold(III) Bromide

A common and effective method for the synthesis of gold(III) bromide is the direct reaction of elemental gold with liquid bromine at an elevated temperature.^[1]

Procedure:

- Place finely divided gold powder in a sealed, thick-walled glass tube (ampoule).
- Introduce an excess of liquid bromine into the ampoule.

- Seal the ampoule under vacuum.
- Heat the sealed ampoule to 140 °C.[\[1\]](#)
- Maintain this temperature for an extended period (e.g., 48 hours) to ensure complete reaction.
- After cooling to room temperature, carefully open the ampoule in a well-ventilated fume hood.
- The excess bromine can be removed by gentle heating under a stream of dry nitrogen, yielding the dark red to black crystalline gold(III) bromide.[\[1\]](#)

An alternative synthesis involves a halide-exchange reaction:

Procedure:

- React gold(III) chloride (Au_2Cl_6) with hydrobromic acid (HBr).[\[1\]](#)
- The reaction is typically carried out in an appropriate solvent.
- The product, Au_2Br_6 , can be isolated upon removal of the solvent and byproducts.

Single Crystal X-ray Diffraction Analysis

The determination of the precise bond lengths and angles of Au_2Br_6 is achieved through single-crystal X-ray diffraction.

General Workflow:

- **Crystal Growth:** Single crystals of Au_2Br_6 suitable for X-ray diffraction can be grown by slow sublimation of the crude product in a sealed, evacuated tube under a temperature gradient.
- **Crystal Mounting:** A suitable single crystal is carefully selected and mounted on a goniometer head.
- **Data Collection:** The mounted crystal is placed in an X-ray diffractometer. A monochromatic X-ray beam is directed at the crystal, and the diffraction pattern is recorded as the crystal is

rotated.

- Structure Solution and Refinement: The collected diffraction data is processed to determine the unit cell dimensions and space group. The structure is then solved using direct methods or Patterson methods, followed by refinement using least-squares methods to obtain the final atomic coordinates, bond lengths, and bond angles.

Visualization of the Au₂Br₆ Dimer

The following diagram illustrates the molecular structure of the gold(III) bromide dimer, highlighting the bridging and terminal bromine atoms.

Caption: Dimeric structure of gold(III) bromide (Au₂Br₆).

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